

Protocol for CHC22 Protein Immunoprecipitation

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Compound of Interest

Compound Name: CL22 protein

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This document provides a detailed protocol for the immunoprecipitation (IP) of the CHC22 protein, a clathrin heavy chain isoform involved in specialized membrane trafficking pathways, notably the transport of the glucose transporter GLUT4.^{[1][2][3][4][5]} This protocol is intended to guide researchers in isolating CHC22 and its interacting partners from cell lysates for subsequent analysis by methods such as Western blotting or mass spectrometry.

Introduction

CHC22, encoded by the CLTCL1 gene, is a variant of the more ubiquitously expressed CHC17 clathrin heavy chain.^[1] Unlike CHC17, which is crucial for endocytosis at the plasma membrane, CHC22 is primarily involved in intracellular trafficking pathways, particularly from the early secretory pathway.^{[1][3][5]} Notably, CHC22 plays a significant role in the biogenesis of the insulin-responsive GLUT4 storage compartment in muscle and fat cells, making it a protein of interest in metabolic research and drug development for conditions like type 2 diabetes.^[2]

Immunoprecipitation is a powerful technique to isolate a specific protein from a complex mixture, such as a cell lysate, using an antibody that specifically binds to that protein. This allows for the enrichment of the target protein and the identification of its binding partners, providing insights into its function and regulation.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the known signaling pathway involving CHC22 and the general workflow for its immunoprecipitation.

Caption: Signaling pathway of CHC22 in GLUT4 trafficking.

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